

Proper Disposal of Dimethylaminoparthenolide: A Step-by-Step Guide

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Compound of Interest		
Compound Name:	Dimethylaminoparthenolide	
Cat. No.:	B600184	Get Quote

For Immediate Implementation by Laboratory and Research Professionals

This document provides comprehensive guidance on the proper disposal procedures for **Dimethylaminoparthenolide** (DMAPT), a water-soluble, semi-synthetic derivative of Parthenolide. While not classified as hazardous under the Globally Harmonized System (GHS), its potent biological activity as an NF-kB inhibitor necessitates handling and disposal as a chemical waste to ensure personnel safety and environmental protection. Adherence to these protocols is essential for maintaining a safe laboratory environment.

Chemical and Physical Properties

A summary of the key quantitative data for **Dimethylaminoparthenolide** is presented below for easy reference.

Property	Value
CAS Number	870677-05-7[1]
Molecular Formula	C17H27NO3[2]
Formula Weight	293.4 g/mol [2]
Form	White crystalline solid[2]
Storage Temperature	-10°C to -25°C[2]



Disposal Protocol: A Step-by-Step Operational Plan

This protocol outlines the necessary steps for the safe disposal of **Dimethylaminoparthenolide**, including unused product and contaminated materials. The guiding principle is to avoid disposal via standard trash or sanitary sewer systems.

Personal Protective Equipment (PPE)

Before handling **Dimethylaminoparthenolide** for disposal, ensure the following PPE is worn:

- Safety Glasses: To protect from potential eye contact.
- Gloves: Nitrile gloves are recommended.
- Lab Coat: To prevent contamination of personal clothing.

Disposal of Unused or Expired Dimethylaminoparthenolide

Solid **Dimethylaminoparthenolide** should be disposed of as chemical waste.

- Step 1: Container Labeling: Place the original container, or a new, compatible, and sealed container with the waste, into a designated hazardous or chemical waste collection bin.
 Ensure the container is clearly labeled with the full chemical name:
 "Dimethylaminoparthenolide".
- Step 2: Waste Collection: The waste must be collected by an approved waste disposal service. Do not mix with household garbage.
- Step 3: Follow Institutional Guidelines: Adhere to your institution's specific procedures for chemical waste pickup and disposal.

Disposal of Contaminated Labware and Materials

Items such as pipette tips, tubes, and gloves that have come into contact with **Dimethylaminoparthenolide** should be disposed of as solid chemical waste.



- Step 1: Segregation: Collect all contaminated solid waste in a designated, leak-proof container or a durable plastic bag specifically for chemical waste.
- Step 2: Labeling: Clearly label the container or bag as "Dimethylaminoparthenolide Waste".
- Step 3: Disposal: Place the sealed container or bag into the appropriate solid chemical waste stream for collection by your institution's environmental health and safety (EHS) department or a licensed contractor.

Spill Cleanup and Disposal

In the event of a spill of solid **Dimethylaminoparthenolide**:

- Step 1: Containment: Isolate the area to prevent further spread.
- Step 2: Cleanup: Mechanically pick up the spilled solid. Avoid creating dust. If necessary, lightly dampen the material with water to prevent it from becoming airborne.
- Step 3: Collection: Place the collected material and any cleaning supplies (e.g., contaminated paper towels) into a sealed container labeled for chemical waste.
- Step 4: Decontamination: Clean the spill area with soap and water.
- Step 5: Disposal: Dispose of the sealed container as chemical waste according to your institution's protocols.

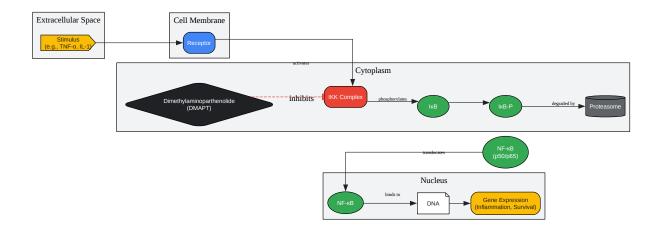
Important Note: Do not allow **Dimethylaminoparthenolide** to enter sewers or surface and ground water, as it is classified as slightly hazardous for water.[1]

Mechanism of Action: NF-kB Signaling Pathway Inhibition

Dimethylaminoparthenolide functions as a potent inhibitor of the NF-κB (nuclear factor kappa-light-chain-enhancer of activated B cells) signaling pathway.[3] This pathway is a central regulator of inflammation, immune response, and cell survival. The diagram below illustrates



the canonical NF-κB signaling cascade and the point of inhibition by **Dimethylaminoparthenolide**.



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